A Comparative Guide to the Crystal Structures of Alkaline Earth Metal Azides

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Compound of Interest

Compound Name:	*Calcium azide*
CAS No.:	*19465-88-4*
Cat. No.:	*B090806*

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For researchers, scientists, and drug development professionals exploring the unique properties of energetic materials, a thorough understanding of the structural characteristics of metallic azides is paramount. This guide provides a detailed structural comparison of alkaline earth metal azides, namely magnesium azide ($Mg(N_3)_2$), **calcium azide** ($Ca(N_3)_2$), strontium azide ($Sr(N_3)_2$), and barium azide ($Ba(N_3)_2$). The information presented herein is supported by experimental data to facilitate a clear and objective comparison.

Structural and Physical Properties at a Glance

The alkaline earth metal azides exhibit distinct crystal structures and properties that are crucial for their application and handling. A summary of their key structural and physical parameters is provided in the table below.

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Property	Magnesium Azide ($Mg(N_3)_2$)	Calcium Azide ($Ca(N_3)_2$)	Strontium Azide ($Sr(N_3)_2$)	Barium Azide ($Ba(N_3)_2$)
Crystal System	Not definitively determined	Orthorhombic	Orthorhombic	Monoclinic
Space Group	Not definitively determined	Fddd	Fddd	$P2_1/m$
Coordination Number	Not definitively determined	8	8	9
Azide Ion Geometry	Assumed linear	Nearly linear	Linear[1]	Asymmetric and nonlinear
N-N Bond Distance (Å)	Not available	1.169	1.182[1]	~1.18
Molar Mass (g/mol)	108.35	124.12	171.66	221.37
Appearance	-	Colorless crystals	-	White crystalline solid

In-Depth Structural Analysis

Calcium Azide ($Ca(N_3)_2$) and Strontium Azide ($Sr(N_3)_2$) are isostructural, both crystallizing in the orthorhombic space group Fddd. In these structures, the calcium and strontium cations are each surrounded by eight terminal nitrogen atoms from different azide groups, forming an antiprism. The azide groups in strontium azide are linear, with an N-N bond distance of 1.182 Å.[1] In **calcium azide**, the azide group shows a slight deviation from linearity, with an N-N bond distance of 1.169 Å.[1]

Barium Azide ($Ba(N_3)_2$), at ambient conditions, crystallizes in a monoclinic structure with the space group $P2_1/m$.[2] Each barium atom is coordinated to nine azide ions. A notable feature of barium azide is the presence of two non-equivalent, asymmetric, and nonlinear azide groups.[2] The high-pressure behavior of barium azide has been a subject of study, revealing insights into its anisotropic compressibility and phase transitions.[2]

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Magnesium Azide ($Mg(N_3)_2$) remains the least characterized among the alkaline earth metal azides in terms of its crystal structure. While its synthesis and explosive properties are known, a definitive crystal structure for the anhydrous form has not been reported in the literature. It is known to hydrolyze easily. A related compound, diammine magnesium diazide ($Mg(NH_3)_2(N_3)_2$), has been synthesized and its crystal structure determined. In this complex, the magnesium ion is in an octahedral environment, coordinated to four azide groups and two ammonia ligands.

Experimental Protocols

The synthesis and structural analysis of alkaline earth metal azides require stringent safety precautions due to their explosive nature. The following are generalized experimental protocols based on common laboratory practices.

Synthesis of Alkaline Earth Metal Azides by Metathesis Reaction

This is a common method for the preparation of barium, calcium, and strontium azides.

Materials:

- A soluble alkaline earth metal salt (e.g., $BaCl_2$, $CaCl_2$, $Sr(NO_3)_2$)
- Sodium azide (NaN_3)
- Deionized water

Procedure:

- Prepare separate aqueous solutions of the alkaline earth metal salt and sodium azide.
- Slowly add the sodium azide solution to the stirred solution of the alkaline earth metal salt at a controlled temperature.
- The less soluble alkaline earth metal azide will precipitate out of the solution.
- The precipitate is then collected by filtration, washed with cold deionized water to remove soluble byproducts (e.g., NaCl), and carefully dried. For safety, azides are often stored wet

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with water or ethanol.

Synthesis of Barium Azide from Barium Carbonate

This method involves the reaction of barium carbonate with hydrazoic acid.

Materials:

- Barium Carbonate ($BaCO_3$)
- Hydrazoic Acid (HN_3) solution (handle with extreme caution in a fume hood)
- Deionized water

Procedure:

- Prepare a stirred slurry of barium carbonate in deionized water in a three-neck flask.
- In a separate apparatus designed for generating hazardous gases, prepare hydrazoic acid by reacting sodium azide with a strong acid (e.g., sulfuric acid).
- Carefully introduce the gaseous hydrazoic acid into the barium carbonate slurry.
- Continue the reaction until the effervescence of carbon dioxide ceases.
- Filter the hot solution to remove any unreacted barium carbonate.
- Allow the filtrate to cool slowly to crystallize barium azide.
- Collect the crystals by vacuum filtration. CRITICAL: Do not dry the product completely if it is to be stored.

Single-Crystal X-ray Diffraction Analysis

This is the primary technique for determining the crystal structure of materials.

Procedure:

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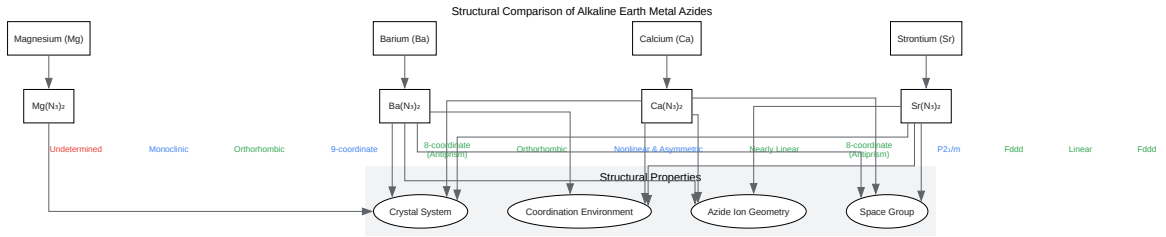
- Crystal Selection and Mounting: A suitable single crystal of the azide compound is carefully selected under a microscope and mounted on a goniometer head.
- Data Collection: The mounted crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal, which is rotated to collect a diffraction pattern at various orientations. The angles and intensities of the diffracted X-rays are recorded by a detector.
- Structure Solution and Refinement: The collected diffraction data is processed to determine the unit cell parameters and space group. The positions of the atoms within the crystal lattice are then determined using computational methods. The structural model is refined to achieve the best fit with the experimental data.

Comparative Logic Diagram

The following diagram illustrates the logical flow of the structural comparison of alkaline earth metal azides.



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Caption: Logical flow for comparing alkaline earth metal azide structures.

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